Application Notes and Protocols: Antitubercular Activity of 1-Benzothiophene Derivatives

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Compound of Interest

Compound Name:	*1-Benzothiophene-3-carboxylic acid*
CAS No.:	*5381-25-9*
Cat. No.:	*B1268860*

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Introduction

Tuberculosis (TB) remains a significant global health threat, necessitating the discovery and development of novel therapeutic agents. The emergence of multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains of Mycobacterium tuberculosis has further intensified this need. Benzothiophene scaffolds have emerged as a promising class of heterocyclic compounds with a wide range of biological activities, including antitubercular effects. This document provides a summary of the antitubercular activity of 1-benzothiophene derivatives, focusing on quantitative data, experimental protocols, and potential mechanisms of action based on available scientific literature.

While this document aims to provide comprehensive information, it is important to note that the majority of published research focuses on 1-benzothiophene-2-carboxylic acid derivatives and 3-substituted-1,1-dioxide derivatives. Direct and extensive studies on the antitubercular activity of **1-benzothiophene-3-carboxylic acid** derivatives are limited in the currently available

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literature. The data and protocols presented herein are largely derived from studies on these closely related analogs and should be adapted accordingly for the investigation of **1-benzothiophene-3-carboxylic acid** derivatives.

Data Presentation

The following tables summarize the quantitative data on the antitubercular activity and cytotoxicity of various 1-benzothiophene derivatives.

Table 1: Minimum Inhibitory Concentration (MIC) of 1-Benzothiophene-2-Carboxylic Acid Derivatives against M. tuberculosis and M. bovis BCG

Compound ID	Substituent (s)	M. tuberculosis H37Ra (MIC in µg/mL)	M. bovis BCG (Active) (MIC in µg/mL)	M. bovis BCG (Dormant) (MIC in µg/mL)	Reference
7a	5-bromo	2.87	1.90	1.25	[1]
7b	5-bromo, 3-chloro	2.63	-	2.73 (MDR-MTB)	[1]
7d	Unsubstituted	2.05	1.88	1.31	[1]
7f	4-methyl	-	1.72	-	[1]
8c	4-methyl	-	0.62	0.61	[1]
8g	3-chloro, 4-methyl	-	0.56	0.60	[1]
Rifampicin	-	-	-	-	[1]
Isoniazid	-	-	-	-	[1]

Note: '-' indicates data not reported in the source.

Table 2: Antitubercular Activity and Cytotoxicity of 3-Substituted Benzothiophene-1,1-dioxides

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Compound ID	Substituent at C-3	M. tuberculosis (MIC in µM)	Vero Cell Cytotoxicity (TC50 in µM)	Selectivity Index (SI = TC50/MIC)	Reference
Tetrazole analog	Tetrazole	2.6	0.1	0.04	[2][3]
Oxadiazole analogs	Oxadiazole	3-8	<0.3	<0.1	[2][3]

Note: The high cytotoxicity of this series of compounds is a significant liability for further development.[2][3]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on established methods and can be adapted for screening new **1-benzothiophene-3-carboxylic acid** derivatives.

In Vitro Antitubercular Activity Screening: Microplate Alamar Blue Assay (MABA)

This assay is a widely used method for determining the Minimum Inhibitory Concentration (MIC) of compounds against M. tuberculosis.

Materials:

- Mycobacterium tuberculosis H37Rv strain
- Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase)
- 96-well microplates
- Test compounds dissolved in DMSO
- Alamar Blue reagent

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- Parafilm

Procedure:

- Preparation of Bacterial Inoculum: Culture M. tuberculosis H37Rv in Middlebrook 7H9 broth to mid-log phase. Adjust the turbidity of the culture to a McFarland standard of 1.0, and then dilute 1:50 in 7H9 broth.
- Compound Dilution: Prepare serial dilutions of the test compounds in a 96-well plate. The final concentrations typically range from 0.1 to 100 µg/mL. Include a drug-free control and a positive control (e.g., Isoniazid or Rifampicin).
- Inoculation: Add 100 µL of the prepared bacterial inoculum to each well containing the test compounds.
- Incubation: Seal the plates with parafilm and incubate at 37°C for 7 days.
- Addition of Alamar Blue: After incubation, add 20 µL of Alamar Blue reagent to each well.
- Second Incubation: Re-incubate the plates at 37°C for 24 hours.
- Reading Results: A color change from blue (resazurin) to pink (resorufin) indicates bacterial growth. The MIC is defined as the lowest concentration of the compound that prevents this color change.

Cytotoxicity Assay: MTT Assay on Mammalian Cell Lines

This assay assesses the toxicity of the compounds against a mammalian cell line (e.g., Vero cells, HepG2, or THP-1) to determine the therapeutic window.

Materials:

- Vero (or other suitable) cell line
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS)
- 96-well cell culture plates

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- Test compounds dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)

Procedure:

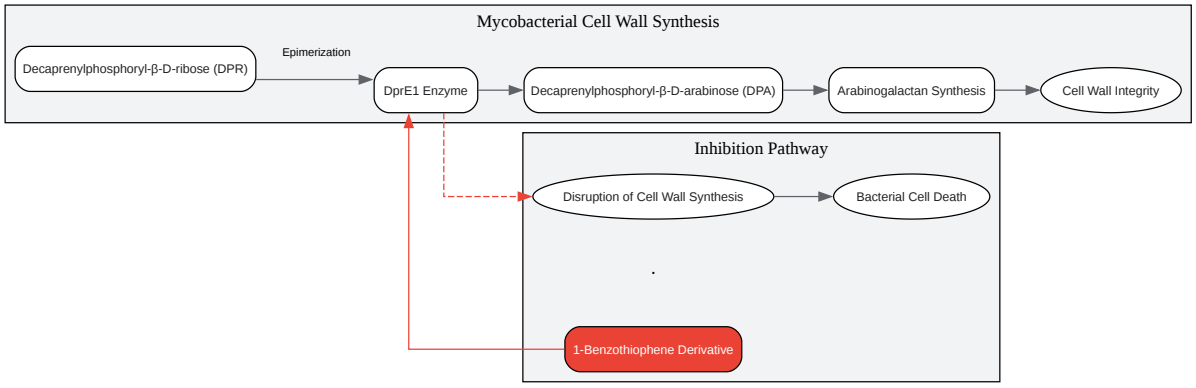
- Cell Seeding: Seed the cells in a 96-well plate at a density of 1 x 10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO_2 atmosphere.
- Compound Treatment: After 24 hours, replace the medium with fresh medium containing serial dilutions of the test compounds. Include a vehicle control (DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plate for 48-72 hours.
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for another 4 hours.
- Formazan Solubilization: Carefully remove the medium and add 100 µL of the solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: The concentration that inhibits 50% of cell growth (TC50) is calculated by plotting the percentage of cell viability against the compound concentration.

Visualizations

Signaling Pathway and Mechanism of Action

Molecular docking studies have suggested that some 1-benzothiophene-2-carboxylic acid derivatives may target the DprE1 (decaprenylphosphoryl-β-D-ribose 2'-epimerase) enzyme.[1] DprE1 is a crucial enzyme in the synthesis of the mycobacterial cell wall component arabinogalactan. Inhibition of DprE1 disrupts cell wall formation, leading to bacterial death.

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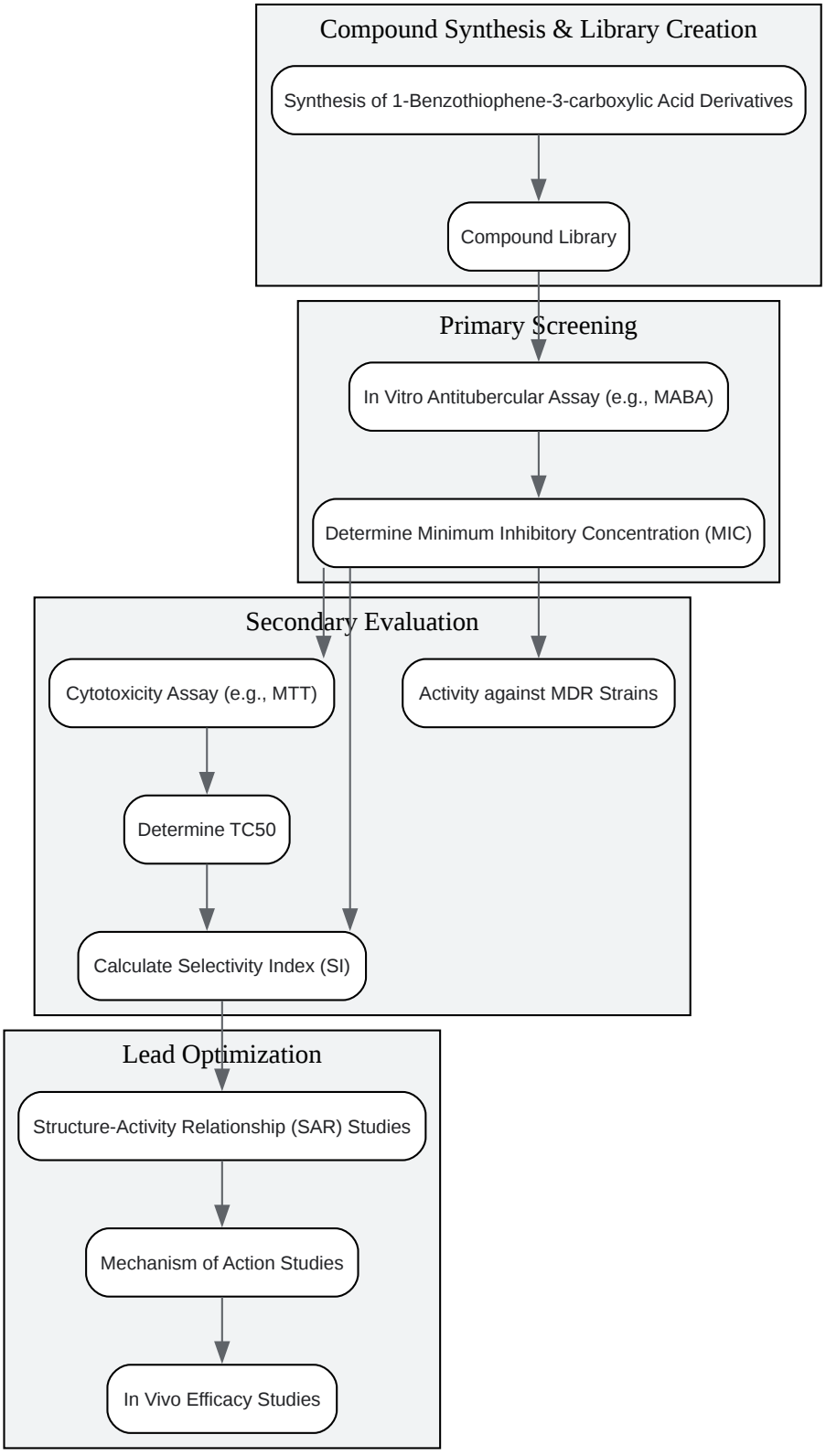
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Caption: Proposed mechanism of action of 1-benzothiophene derivatives targeting DprE1.

Experimental Workflow

The following diagram illustrates a typical workflow for the screening and evaluation of novel antitubercular compounds.

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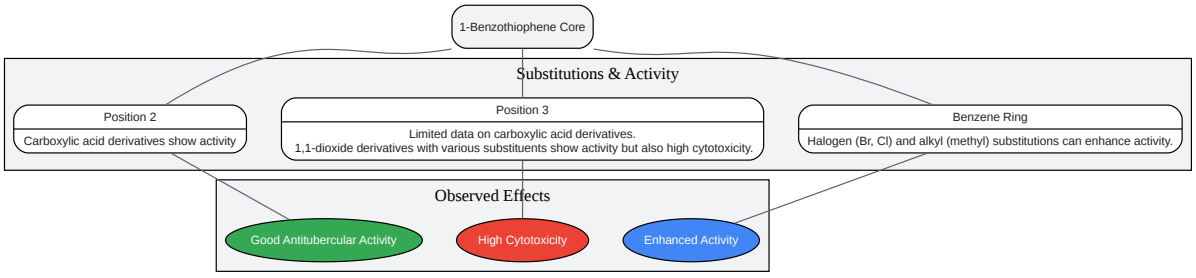
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Caption: General workflow for antitubercular drug discovery.

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Structure-Activity Relationship (SAR) Summary

Based on the available data for 1-benzothiophene-2-carboxylic acid derivatives, some preliminary structure-activity relationships can be inferred.



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